

"structural comparison of delta-lactones from different natural sources"

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Compound of Interest

6-Deoxy-3-O-methyl-beta
Compound Name:

allopyranosyl(1-4)-beta-cymaronic

acid delta-lactone

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A Comparative Guide to Delta-Lactones from Diverse Natural Sources

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of delta-lactones, a significant class of cyclic esters characterized by a six-membered ring, isolated from various natural origins. These compounds are of high interest in pharmacology and drug development due to their wide range of biological activities, including antimicrobial, cytotoxic, and anti-inflammatory properties. This document summarizes their structural diversity, compares their biological efficacy using quantitative data, and provides detailed experimental protocols for their study.

Structural and Physicochemical Properties

Delta-lactones are derived from the intramolecular esterification of 5-hydroxycarboxylic acids. Their structural diversity arises from variations in stereochemistry and the nature of substituents on the lactone ring. Spectroscopic methods are crucial for their characterization. For instance, the carbonyl group (C=O) of a δ -lactone typically shows an IR absorption band in the range of 1735–1750 cm⁻¹, which helps distinguish them from γ -lactones (1760–1780 cm⁻¹). Techniques like NMR spectroscopy and X-ray crystallography are indispensable for







determining their precise three-dimensional structure and conformation, which can range from boat to twist-boat forms depending on the molecular environment.

Table 1: Physicochemical Properties of Representative Delta-Lactones



Compound Name	Natural Source(s)	Molecular Formula	Key Spectroscopic Data	Reference(s)
Glucono-δ- lactone (GDL)	Microbial fermentation, Plants	C6H10O6	¹ H NMR (H ₂ O): Shows characteristic shifts for a cyclic ester of D- gluconic acid. IR: C=O stretch ~1740 cm ⁻¹ .	
6-Phenyl- tetrahydropyran- 2-one	Synthetic Analog (Represents natural core)	C11H12O2	IR: C=O stretch ~1740 cm ⁻¹ . Structure confirmed by NMR and X-ray analysis.	_
y-Halo-δ- lactones	Synthetic derivatives of natural precursors	C12H12Cl2O2	¹H NMR (CDCl₃): H-6 proton at ~5.89 ppm (d, J=2.5 Hz); H-5 proton at ~4.46 ppm (t, J=2.5 Hz). X-ray: Confirms trans,trans stereochemistry with substituents in equatorial positions.	
Terpenoid δ- lactones (e.g., from Sinularia coral)	Marine Organisms (Soft Corals)	Varies (e.g., C ₂₀ H ₂₈ O ₄ for Sinulariolide)	Contains α- methylene- lactone moiety. Structure	-



elucidated via NMR and MS.

Comparative Biological Activity

Delta-lactones exhibit a remarkable spectrum of biological activities, which are often structure-dependent. For example, certain synthetic γ -halo- δ -lactones have demonstrated potent cytotoxic effects against human cancer cell lines. The presence and position of substituents, such as halogens or aryl groups, can significantly influence this activity.

Table 2: Comparative Biological Activity (IC50/MIC) of Delta-Lactones

Compound Class	Natural Source/Orig in	Biological Activity	Target Organism/C ell Line	Quantitative Data (IC50/MIC)	Reference(s
y-Halo-δ- lactones	Synthetic (from natural substrates)	Cytotoxicity	Gastric Cancer (AGS cells)	IC50: 0.6–4.4 μΜ	
Terpenoid δ- lactones (Flexibilide, Sinulariolide)	Marine (Soft Coral)	Antimicrobial	Bacillus subtilis, Staphylococc us aureus	MIC: 50–400 μg/mL	
Terpenoid δ- lactones (Sinulariolide)	Marine (Soft Coral)	Cytotoxicity	Human Lung Cancer (A- 549)	IC50: 3.0 μg/mL	•
Coumarin- related δ- lactones	Plants / Synthetic	Antibacterial	Escherichia coli	MIC/MBC tests confirm activity depends on structure and LPS length.	

Experimental Protocols

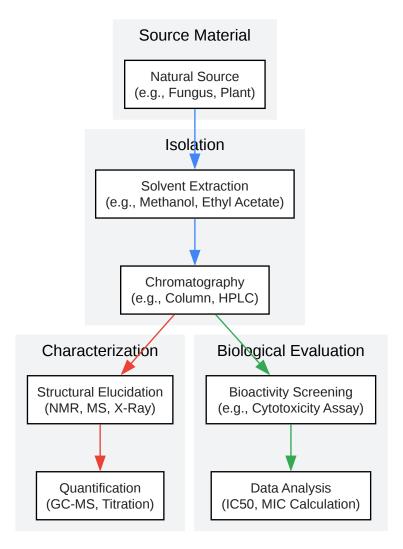






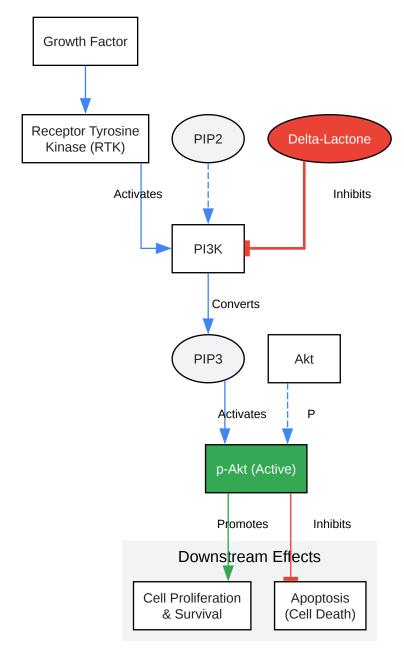
Standardized protocols are essential for the reproducible extraction, characterization, and evaluation of delta-lactones. Below are representative methodologies based on published literature.





General Workflow for Delta-Lactone Analysis





Hypothetical Signaling Pathway for Delta-Lactone Cytotoxicity

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com